

Section 1: 2-(4-bromobenzylidene)malononitrile

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Compound of Interest

Compound Name: *1,6-Heptadiyne*

Cat. No.: *B051785*

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Synonyms: [(4-Bromophenyl)methylene]propanedinitrile, α -Cyano-4-bromocinnamonitrile CAS Number: 2826-24-6

An in-depth technical guide on the properties, biological activity, and safety of 2-(4-bromobenzylidene)malononitrile.

Physicochemical Properties

A summary of the key physicochemical properties of 2-(4-bromobenzylidene)malononitrile is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₅ BrN ₂	[1] [2]
Molecular Weight	233.067 g/mol	[1]
Melting Point	160-162 °C	[1]
Boiling Point	354.3 °C at 760 mmHg	[1]
Flash Point	168.1 °C	[1]
Density	1.557 g/cm ³	[1]
Vapor Pressure	3.37E-05 mmHg at 25°C	[1]
LogP	2.88	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]

Biological Activity and Signaling Pathways

Further research is needed to fully elucidate the biological activities and signaling pathways associated with 2-(4-bromobenzylidene)malononitrile.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 2-(4-bromobenzylidene)malononitrile are not readily available in the provided search results.

Safety and Toxicology

2-(4-bromobenzylidene)malononitrile is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category
Acute Toxicity, Oral	3
Skin Irritation	2
Eye Irritation	2

GHS Pictograms:

Danger

Hazard Statements:

- H301: Toxic if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.

- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Section 2: 1,6-Heptadiyne

Synonyms: Hepta-1,6-diyne CAS Number: 2396-63-6

A summary of the core properties and safety information for **1,6-Heptadiyne**.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₈	[3]
Molecular Weight	92.14 g/mol	[3]
Physical State	Liquid	[4][5]
Appearance	Colorless to light yellow	[5][6]
Boiling Point	111.5 - 112 °C	[5][7]
Melting Point	-85 °C	[5]
Flash Point	9 °C (48.2 °F) - closed cup	[5]
Density	0.805 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.441	
Water Solubility	Insoluble	[4][6]

Applications

1,6-Heptadiyne is utilized in organic synthesis. For instance, it is a reactant in the preparation of neomycin-benzimidazole conjugates for recognizing HIV-TAR RNA.[8] It can also be used to prepare free-standing polymer films of poly(**1,6-heptadiyne**).[6]

Safety Information

1,6-Heptadiyne is a highly flammable liquid and vapor.[\[5\]](#)

GHS Pictograms: GHS02

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.
- P243: Take precautionary measures against static discharge.

Storage: Store in a well-ventilated place. Keep cool.[\[5\]](#) Recommended storage temperature is 2-8°C.[\[4\]](#)

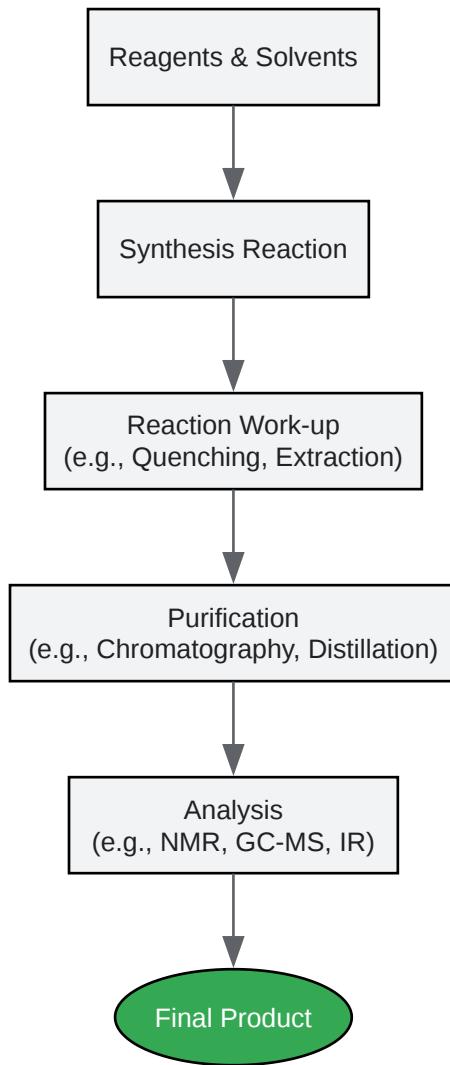
Personal Protective Equipment:

- Eyeshields
- Gloves
- Dust mask type N95 (US)

Experimental Workflow Visualization

The following diagram illustrates a general experimental workflow for the synthesis and analysis of a chemical compound like **1,6-Heptadiyne**, based on common laboratory practices.

General Workflow for Chemical Synthesis and Analysis



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General Chemical Synthesis Workflow

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References

- 1. lookchem.com [lookchem.com]
- 2. 2-(4-Bromobenzylidene)malononitrile | C10H5BrN2 | CID 219340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,6-Heptadiyne (CAS 2396-63-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 1,6-HEPTADIYNE CAS#: 2396-63-6 [m.chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. CAS 2396-63-6: 1,6-Heptadiyne | CymitQuimica [cymitquimica.com]
- 7. fluorochem.co.uk [fluorochem.co.uk]
- 8. buildingblock.bocsci.com [buildingblock.bocsci.com]
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